

The Derivation of a-Gamendazole from Lonidamine: A Technical Guide

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Compound of Interest

Compound Name: Gamendazole

CAS No.: 877766-45-5

Cat. No.: B15542211

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Abstract

This technical guide provides an in-depth exploration of a-**gamendazole**, a potent indazole-based compound derived from the established anti-cancer agent, lonidamine. While lonidamine is primarily recognized for its role in disrupting energy metabolism in tumor cells, a-**gamendazole** has emerged as a promising non-hormonal male contraceptive agent. This document details the chemical derivation of a-**gamendazole** from its parent compound, lonidamine, and presents a comparative analysis of their mechanisms of action, supported by quantitative data from preclinical studies. Detailed experimental protocols for key assays and visualizations of relevant signaling pathways are provided to facilitate further research and development in this area.

Introduction

Lonidamine (LND), an indazole-3-carboxylic acid derivative, has been investigated for its anticancer properties, which stem from its ability to inhibit glycolysis and mitochondrial respiration in cancer cells[1][2]. Structurally, lonidamine is 1-(2,4-dichlorobenzyl)-1H-indazole-

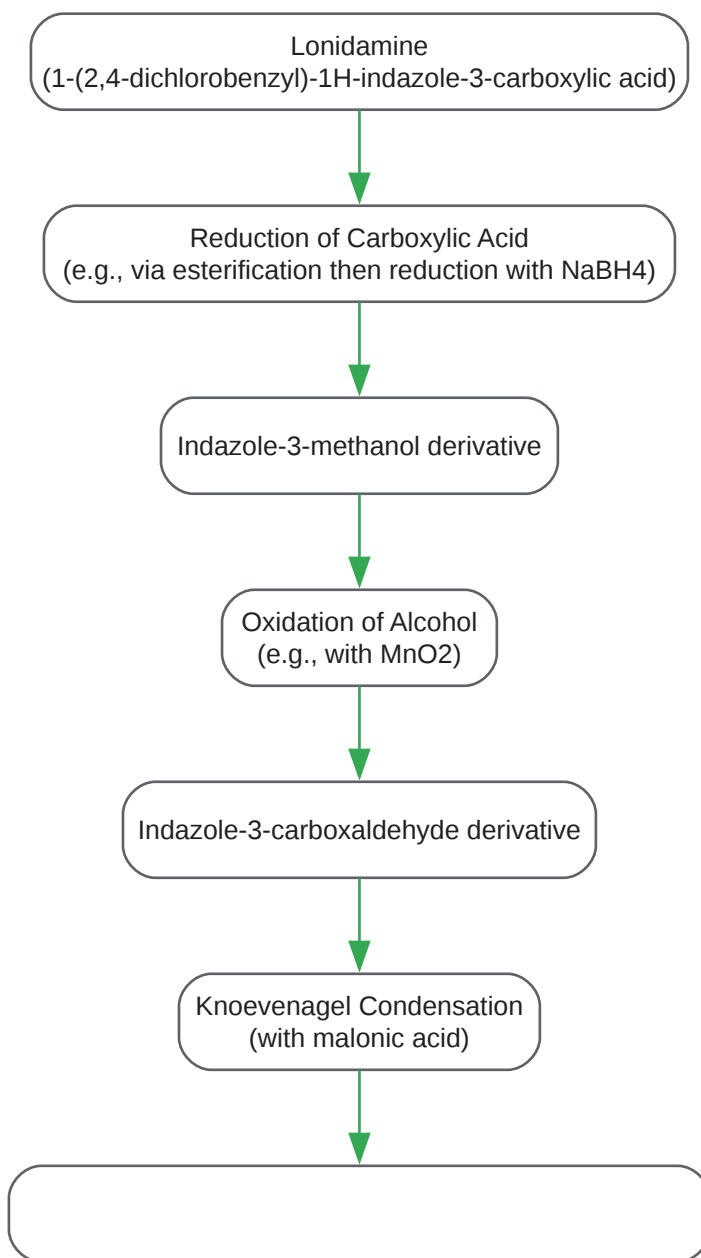
3-carboxylic acid[1]. A-**gamendazole**, a derivative of lonidamine, represents a significant structural modification that shifts its primary biological activity from anticancer to antispermatogenic[3][4]. This guide elucidates the synthetic pathway from lonidamine to a-**gamendazole**, compares their biological activities, and provides the necessary technical details for researchers to replicate and expand upon these findings.

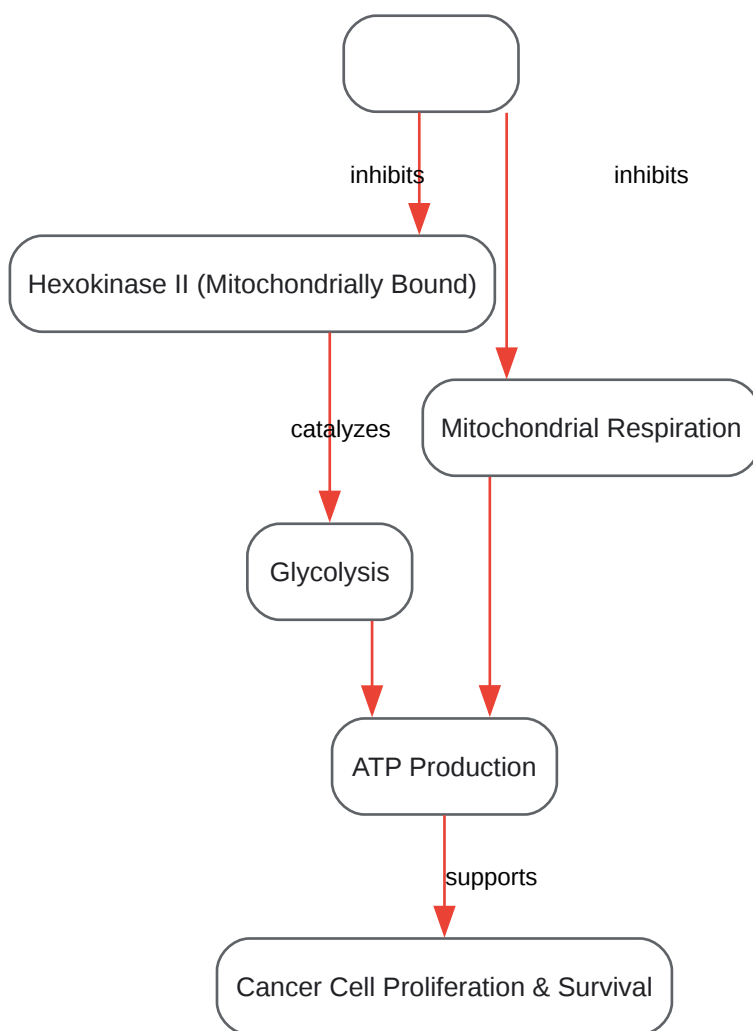
Chemical Derivation of a-Gamendazole from Lonidamine

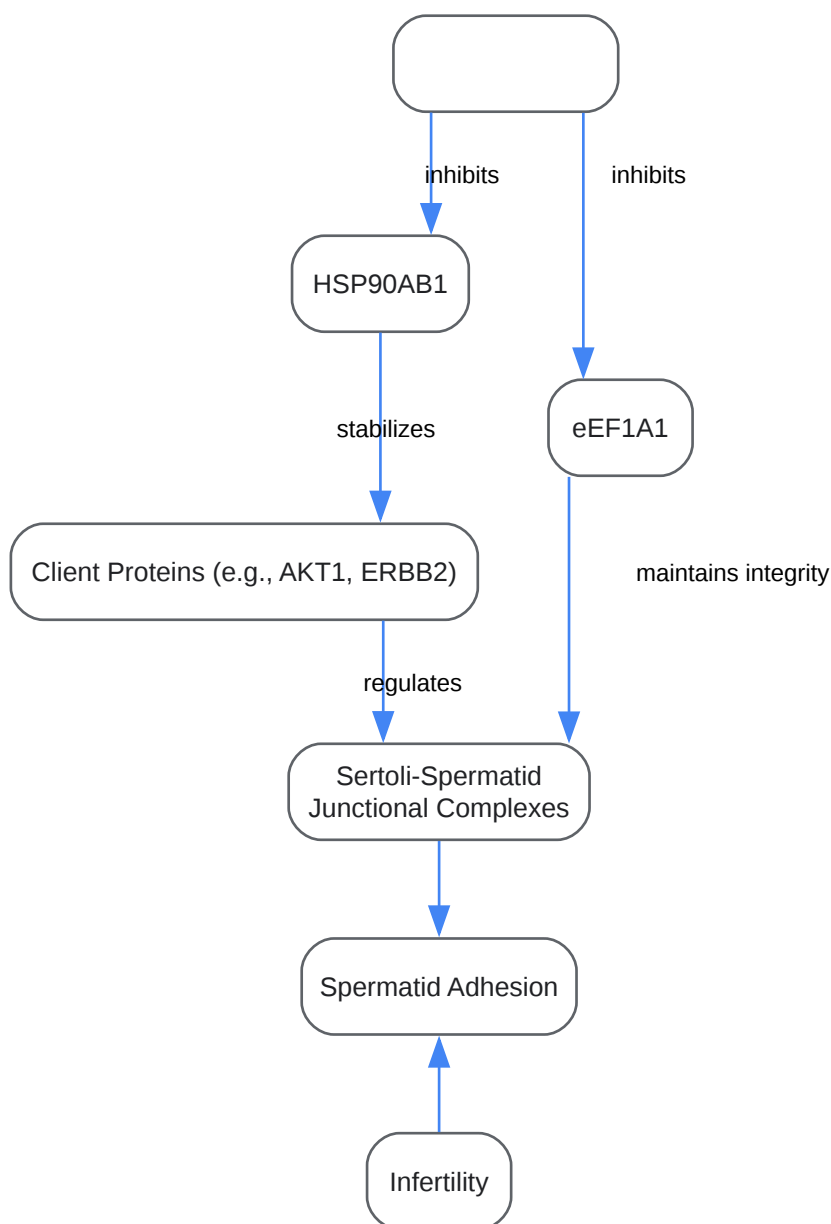
The synthesis of a-**gamendazole** from lonidamine involves a multi-step process that modifies the carboxylic acid group at the 3-position of the indazole ring. While a direct one-pot conversion is not described, the synthesis of **gamendazole**, which is structurally analogous to what is understood as 'a-**gamendazole**', proceeds through key intermediates that can be derived from the lonidamine core structure. The general synthetic strategy involves the conversion of the carboxylic acid of lonidamine to an aldehyde, followed by a condensation reaction to introduce the acrylic acid moiety.

Synthetic Workflow

The following diagram outlines the logical workflow for the derivation.







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